

C.I. Reactive Yellow 175 CAS number and properties.

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Compound of Interest

Compound Name: Reactive yellow 175

Cat. No.: B1174809

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C.I. Reactive Yellow 175: A Technical Overview

CAS Number: 149315-85-5[1][2][3]

Physicochemical Properties

Quantitative data regarding the specific physicochemical properties of C.I. **Reactive Yellow 175** are not readily available in public databases.[1][2] Many sources list the molecular formula and molecular weight as not available or zero, which may indicate that the precise chemical structure is not disclosed or that it exists as a complex mixture.[1][2]

For illustrative purposes, the following table presents general properties typical of reactive yellow dyes. It is important to note that these values are not specific to C.I. **Reactive Yellow 175** and should be considered as representative of the dye class.

Property	Value	Notes
Appearance	Yellow powder	[4]
Solubility	Soluble in water	Reactive dyes are designed to be soluble in water for dyeing applications.
Odor	Negligible	[4]

Reactivity and Stability

Reactive dyes, by design, are chemically reactive molecules that form covalent bonds with fibers such as cellulose, wool, or silk.[5] This high reactivity also contributes to their persistence in aqueous environments as they are generally resistant to natural biodegradation.

The reactivity of reactive dyes is significantly influenced by factors such as pH and temperature. The dyeing process with reactive dyes typically occurs under alkaline conditions (pH 10-11). In terms of stability, reactive dyes should be stored in a tightly closed container in a well-ventilated area and avoid contact with strong oxidizers.[4] The shelf life, when stored properly, is generally indefinite.[4]

Toxicological Information

Detailed toxicological data for C.I. **Reactive Yellow 175** is limited. According to aggregated GHS information from the European Chemicals Agency (ECHA), it may cause allergy or asthma symptoms or breathing difficulties if inhaled.[6]

For a representative reactive yellow dye, the oral LD50 in rats is reported to be greater than 5 g/kg.[4] It may cause skin and eye irritation.[4] It is recommended to wear protective gloves, clothing, and eye protection when handling this type of compound.[4]

Toxicological Data (General for Reactive Yellow Dyes)	
Acute Oral Toxicity (Rat LD50)	> 5 g/kg[4]
Skin Irritation	Irritant[4]
Eye Irritation	Irritant[4]
Sensitization	May cause respiratory sensitization[6]

Experimental Protocols

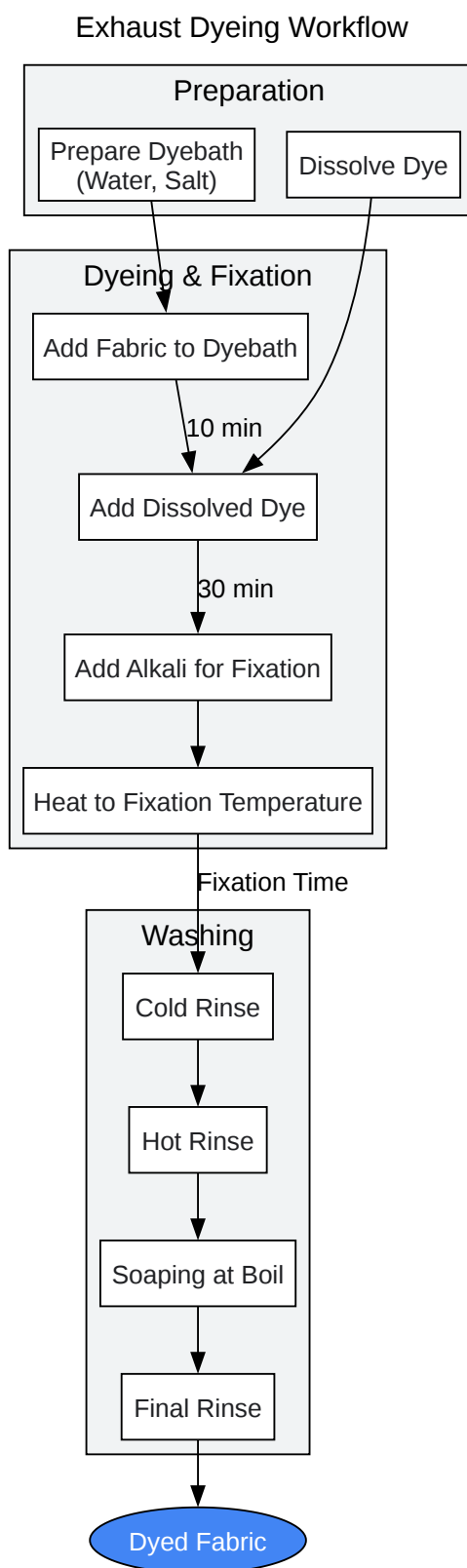
Specific experimental protocols for C.I. **Reactive Yellow 175** are not detailed in the available literature. However, a general protocol for the application of reactive dyes in a laboratory setting for dyeing cellulosic fibers (e.g., cotton) is provided below.

Exhaust Dyeing of Cotton with a Reactive Dye

- Preparation of the Dyebath:
 - Set the dyebath at 30-35°C.
 - Add a calculated amount of common salt (NaCl) or Glauber's salt (Na₂SO₄) to the bath and run the material for 10 minutes to allow for salt absorption.
- Dyeing:
 - Dissolve the reactive dye in warm water (approximately 50°C) and add it to the dyebath.
 - Run the fabric in the dyebath for 30 minutes to allow for dye exhaustion.
- Fixation:
 - Dissolve the required amount of alkali (e.g., sodium carbonate) and add it to the dyebath.
 - Raise the temperature to the recommended fixation temperature for the specific reactive dye (e.g., 30-40°C for cold brand dyes, 80-90°C for hot brand dyes) and maintain for the recommended time.^[7]
- Washing Off:
 - After dyeing, the fabric is thoroughly rinsed with cold and then hot water to remove any unfixed dye.
 - A soaping treatment is carried out at or near the boil with a neutral detergent for about 15 minutes to ensure maximum fastness properties.^[7]
 - Finally, the fabric is rinsed again with hot and cold water.^[7]

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the exhaust dyeing process with reactive dyes.



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Caption: A flowchart of the exhaust dyeing process using reactive dyes.

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